

Essential Safety and Logistical Information for Handling SEL120-34A

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Compound of Interest

Compound Name: SEL120-34A

Cat. No.: B1457845

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of the Potent CDK8 Inhibitor, **SEL120-34A**.

This document provides crucial safety protocols and logistical plans for the handling and disposal of **SEL120-34A**, a selective and potent ATP-competitive inhibitor of CDK8. While the manufacturer's Safety Data Sheet (SDS) for **SEL120-34A** may indicate minimal immediate hazards, the nature of this compound as a potent kinase inhibitor necessitates a cautious and well-documented approach to its handling in a laboratory setting. This guide is intended to supplement, not replace, your institution's specific safety protocols and a thorough risk assessment for your particular use case.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following table summarizes recommended PPE for various laboratory activities involving **SEL120-34A**.

Activity	Recommended PPE	Rationale
Handling Solid Compound (Weighing, Aliquoting)	- Disposable, solid-front lab coat with tight-fitting cuffs- Double gloves (e.g., nitrile or neoprene)- Safety glasses with side shields or chemical splash goggles- Powered Air-Purifying Respirator (PAPR) or N95 respirator within a certified chemical fume hood	High risk of aerosolization and inhalation of the potent powder. Full respiratory protection is critical to prevent inadvertent exposure.
Preparing Solutions (e.g., in DMSO)	- Chemical-resistant lab coat- Chemical splash goggles- Single pair of chemical-resistant gloves (butyl rubber, fluoroelastomer, or neoprene recommended for prolonged handling of DMSO)	Reduced risk of aerosolization compared to handling powders, but potential for splashes and spills. DMSO's ability to enhance skin absorption of other chemicals necessitates careful glove selection. [1]
In Vitro and In Vivo Dosing	- Lab coat- Safety glasses- Appropriate chemical-resistant gloves	To protect from splashes and direct contact with the compound in solution.

Operational Plans: Handling and Storage

Proper handling and storage procedures are critical to ensure the integrity of the compound and the safety of laboratory personnel.

Storage:

- Solid Form: Store at -20°C for long-term stability (up to 3 years).
- Stock Solutions: Store in aliquots at -80°C to avoid repeated freeze-thaw cycles (stable for over 1 year). For short-term storage, 4°C is acceptable for over a week.

Solution Preparation Protocol (in vitro):

- Pre-Experiment Checklist:
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Verify the location of the nearest eyewash station and safety shower.
 - Assemble all necessary PPE as outlined in the table above.
 - Prepare a designated waste container for contaminated materials.
- Reconstitution:
 - Allow the vial of solid **SEL120-34A** to equilibrate to room temperature before opening to prevent condensation.
 - Perform all manipulations of the solid compound within a chemical fume hood.
 - To prepare a stock solution, dissolve **SEL120-34A** in fresh, anhydrous DMSO. Sonication may be used to aid dissolution. For example, a 10 mM stock solution can be prepared by dissolving 4.15 mg of **SEL120-34A** in 1 mL of DMSO.
- Working Solutions:
 - Prepare further dilutions of the stock solution in the appropriate cell culture medium or buffer immediately before use.

Disposal Plan

All materials that have come into contact with **SEL120-34A** must be treated as hazardous chemical waste.

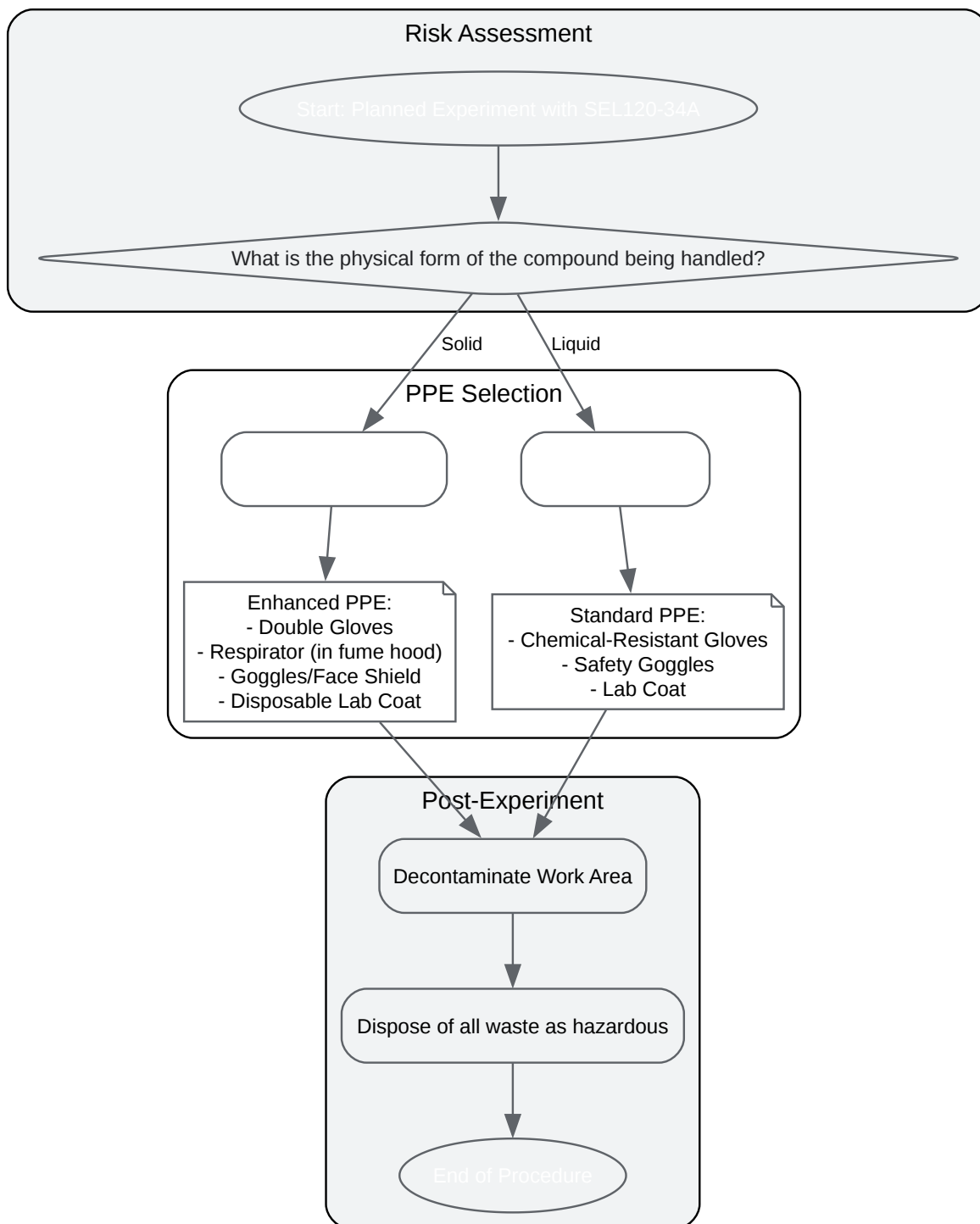
- Unused Compound and Contaminated Labware:
 - Collect all unused or expired solid compounds, as well as contaminated labware (e.g., vials, pipette tips, weighing paper, gloves), in a designated, puncture-resistant, and sealed hazardous waste container.
 - Label the container clearly as "Hazardous Waste" and include "**SEL120-34A**" on the label.

- Liquid Waste:
 - Collect all solutions containing **SEL120-34A** in a sealed, leak-proof hazardous waste container.
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Decontamination:
 - Wipe down all surfaces and equipment that have come into contact with **SEL120-34A** with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent.
 - Dispose of all cleaning materials as hazardous waste.
- Final Disposal:
 - Dispose of all hazardous waste through your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste vendor. Do not pour any waste containing **SEL120-34A** down the drain.

Experimental Workflow and Safety Decision Making

The following diagram illustrates a logical workflow for assessing the appropriate level of personal protective equipment when working with **SEL120-34A**.

SEL120-34A: PPE Selection Workflow

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References

- 1. SEL120-34A is a novel CDK8 inhibitor active in AML cells with high levels of serine phosphorylation of STAT1 and STAT5 transactivation domains - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling SEL120-34A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1457845#personal-protective-equipment-for-handling-sel120-34a]

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